

Essential Safety and Logistical Information for Handling GSK3326595

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Compound of Interest

Compound Name: GSK3326595

Cat. No.: B10829419

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **GSK3326595**, a potent and selective inhibitor of protein arginine methyltransferase 5 (PRMT5). Adherence to these procedures is vital to ensure personnel safety and maintain a secure laboratory environment. **GSK3326595** should be treated as a hazardous substance.^{[1][2]} Avoid ingestion, inhalation, and contact with eyes, skin, and clothing.^{[1][2]} Always wash hands thoroughly after handling.^{[1][2]}

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when working with **GSK3326595**. The following table outlines the recommended PPE for different laboratory activities.

Activity	Required Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Primary Engineering Control: Chemical fume hood or ventilated balance enclosure. Respiratory Protection: N95 or higher-rated respirator. Hand Protection: Double nitrile gloves. Body Protection: Disposable lab coat or coveralls. Eye Protection: Safety glasses with side shields or chemical splash goggles. Foot Protection: Closed-toe shoes and shoe covers.
Solution Preparation	Primary Engineering Control: Chemical fume hood. Respiratory Protection: N95 or higher-rated respirator. Hand Protection: Double nitrile gloves. Body Protection: Disposable lab coat or coveralls. Eye Protection: Chemical splash goggles. Foot Protection: Closed-toe shoes and shoe covers.
In Vitro / In Vivo Dosing	Primary Engineering Control: Biological safety cabinet (for cell-based assays) or chemical fume hood. Respiratory Protection: N95 or higher-rated respirator. Hand Protection: Double nitrile gloves. Body Protection: Disposable lab coat or coveralls. Eye Protection: Safety glasses with side shields or chemical splash goggles. Foot Protection: Closed-toe shoes and shoe covers.
Waste Disposal	Respiratory Protection: N95 or higher-rated respirator. Hand Protection: Double nitrile gloves. Body Protection: Disposable lab coat or coveralls. Eye Protection: Safety glasses with side shields or chemical splash goggles. Foot Protection: Closed-toe shoes and shoe covers.

Standard Operating Procedures

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage. If compromised, do not open and follow your institution's hazardous material spill protocol.
- **Storage:** Store **GSK3326595** in a cool, dry, and well-ventilated area, away from incompatible materials. The recommended storage temperature is -20°C.[1]
- **Labeling:** Ensure the container is clearly labeled with the compound name, CAS number (1616392-22-3), and appropriate hazard warnings.[3][4]

Handling and Solution Preparation

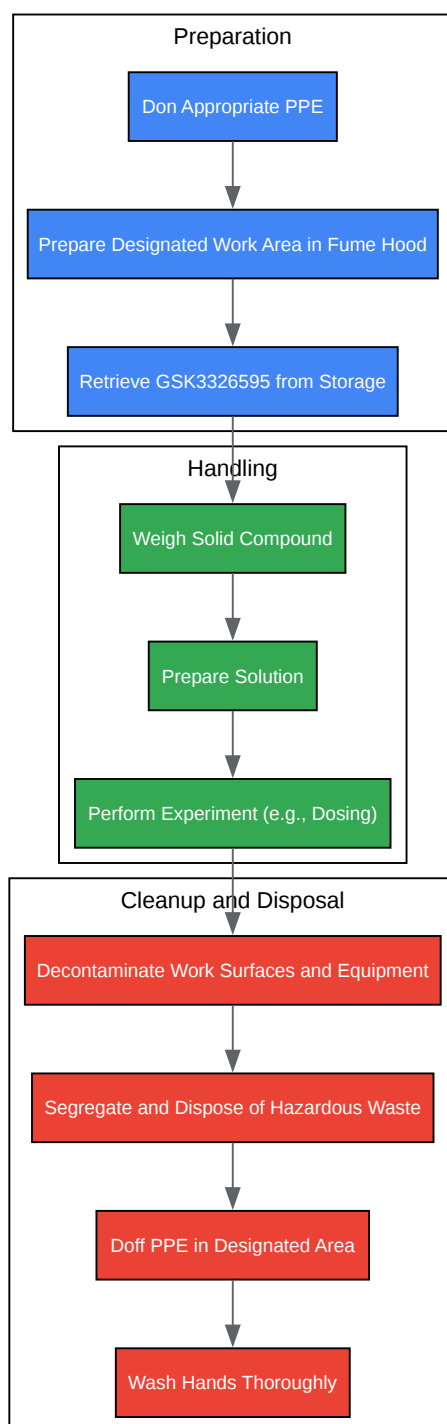
- **Designated Area:** All handling of **GSK3326595**, especially in its solid form, must be conducted in a designated area within a certified chemical fume hood or other appropriate ventilated enclosure.
- **Weighing:** Use a ventilated balance enclosure or a chemical fume hood when weighing the solid compound to minimize the risk of inhalation.
- **Dissolution:** **GSK3326595** is soluble in DMSO.[1] When preparing solutions, add the solvent to the solid to minimize dust generation.
- **Spill Management:** In the event of a spill, immediately evacuate the area and alert safety personnel. Use a spill kit appropriate for potent powders. Do not attempt to clean up a significant spill without proper training and equipment.

Disposal Plan

- **Waste Categorization:** All materials that come into contact with **GSK3326595**, including contaminated PPE, weighing paper, pipette tips, and empty vials, must be disposed of as hazardous chemical waste.
- **Waste Collection:** Use designated, clearly labeled, and sealed containers for the collection of solid and liquid waste.
- **Institutional Guidelines:** Follow all local and institutional regulations for the disposal of hazardous chemical waste. Do not dispose of **GSK3326595** down the drain or in regular trash.

Experimental Workflow for Safe Handling of GSK3326595

Workflow for Safe Handling of GSK3326595



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Caption: A logical workflow for the safe handling of **GSK3326595**.

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